

Discovery and natural occurrence of 6-Piperidinonicotinic acid

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Compound of Interest

Compound Name: *6-Piperidinonicotinic acid*

Cat. No.: *B057397*

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Unveiling 2-Piperidinonicotinic Acid: A Synthetic Journey

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide delves into the discovery and occurrence of 2-Piperidinonicotinic acid (CAS 78253-61-9), a heterocyclic compound of interest in medicinal chemistry. Our investigation reveals that 2-Piperidinonicotinic acid is a synthetic molecule, with its origins tracing back to fundamental research in the 1970s on the reactivity of pyridine derivatives. This document provides a comprehensive overview of its synthetic pathway, based on available scientific literature, and clarifies its identity, distinguishing it from its isomer, **6-Piperidinonicotinic acid**. To date, there is no evidence of 2-Piperidinonicotinic acid occurring naturally. This guide presents detailed experimental protocols, quantitative data in structured tables, and a visual representation of the synthetic workflow to aid researchers in its preparation and further exploration.

Introduction

2-Piperidinonicotinic acid, also known as 2-(piperidin-1-yl)nicotinic acid, is a substituted pyridine carboxylic acid. Its structure, featuring a piperidine ring at the 2-position of a nicotinic acid scaffold, makes it a valuable building block in the design of novel therapeutic agents. An

initial point of clarification is the distinction from its isomer, **6-Piperidinonicotinic acid**. The compound widely referenced under CAS number 78253-61-9 is definitively 2-Piperidinonicotinic acid. This guide focuses exclusively on this 2-substituted isomer. The absence of this compound in natural product databases and the broader scientific literature strongly indicates its synthetic origin.

Discovery and Synthesis

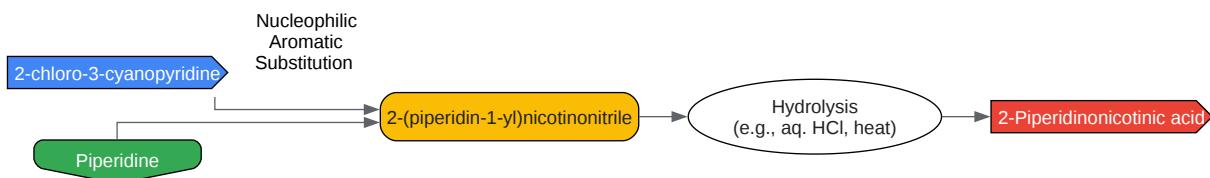
The discovery of 2-Piperidinonicotinic acid is not marked by a singular, celebrated event but rather emerges from the systematic exploration of nucleophilic aromatic substitution reactions on the pyridine ring. A seminal work in this area appears to be a 1975 publication in the Polish Journal of Pharmacology and Pharmacy. This study detailed the nucleophilic substitution of the chlorine atom in 2-chloro-3-cyanopyridine with various cyclic amines, including piperidine.^[1] This reaction provides the direct precursor to 2-Piperidinonicotinic acid, which can then be obtained through the hydrolysis of the nitrile functional group.

Synthetic Pathway

The synthesis of 2-Piperidinonicotinic acid can be conceptualized as a two-step process starting from 2-chloro-3-cyanopyridine:

- Nucleophilic Aromatic Substitution: Reaction of 2-chloro-3-cyanopyridine with piperidine to yield 2-(piperidin-1-yl)nicotinonitrile.
- Hydrolysis: Conversion of the nitrile group of 2-(piperidin-1-yl)nicotinonitrile to a carboxylic acid to form the final product, 2-Piperidinonicotinic acid.

The overall synthetic workflow is depicted below:



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References

- 1. Synthesis of some 2-aminonicotinic acid derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Discovery and natural occurrence of 6-Piperidinonicotinic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057397#discovery-and-natural-occurrence-of-6-piperidinonicotinic-acid]

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